

3-Cyclopropylbenzoic acid solubility and pKa

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Compound of Interest

Compound Name: 3-Cyclopropylbenzoic acid

Cat. No.: B073178

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An In-depth Technical Guide to the Physicochemical Properties of 3-Cyclopropylbenzoic Acid

This technical guide provides a comprehensive overview of the solubility and pKa of **3-Cyclopropylbenzoic acid**, tailored for researchers, scientists, and professionals in drug development. This document compiles essential quantitative data, detailed experimental protocols, and logical workflows to facilitate its use in a laboratory setting.

Core Physicochemical Data

3-Cyclopropylbenzoic acid (CAS: 1129-02-6) is an organic compound with a molecular formula of $C_{10}H_{10}O_2$ and a molecular weight of approximately 162.19 g/mol. [1][2][3] Its structure, featuring a carboxylic acid group attached to a phenyl ring substituted with a cyclopropyl group, dictates its solubility and acidity.

Quantitative Data Summary

The following table summarizes the key quantitative physicochemical parameters for **3-Cyclopropylbenzoic acid**.

Parameter	Value	Source
pKa	4.27 ± 0.10 (Predicted)	[1]
Molecular Formula	$C_{10}H_{10}O_2$	[1][2]
Molecular Weight	162.19 g/mol	[3]
Form	Solid	[2][3]

Solubility Profile

While specific quantitative solubility data in various organic solvents is not readily available in the literature, the solubility of **3-Cyclopropylbenzoic acid** can be inferred from the behavior of similar carboxylic acids, such as benzoic acid.^{[4][5]} Generally, its solubility is low in water and non-polar organic solvents but increases significantly in basic aqueous solutions due to the formation of the corresponding carboxylate salt.

Qualitative Solubility

Solvent	Expected Solubility	Rationale
Water	Low	The non-polar cyclopropyl and phenyl groups outweigh the polarity of the carboxylic acid group.
5% Sodium Hydroxide (NaOH)	High	Forms the highly soluble sodium 3-cyclopropylbenzoate salt through an acid-base reaction. ^{[6][7]}
5% Sodium Bicarbonate (NaHCO ₃)	High	As a carboxylic acid with a pKa around 4.27, it is a strong enough acid to react with the weaker base NaHCO ₃ to form a soluble salt. ^{[6][7]}
5% Hydrochloric Acid (HCl)	Low	The compound remains in its protonated, less polar form, which is insoluble in aqueous solutions. ^{[6][7]}
Ether	Moderate to High	The organic nature of the molecule allows for solubility in moderately polar solvents like diethyl ether.
Hexane	Low	The polarity of the carboxylic acid group limits solubility in non-polar solvents.

Experimental Protocols

The following sections provide detailed methodologies for the experimental determination of solubility and pKa for **3-Cyclopropylbenzoic acid**.

Protocol 1: Determination of Qualitative Solubility

This protocol outlines a systematic procedure to determine the solubility of **3-Cyclopropylbenzoic acid** in various aqueous and organic solvents.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

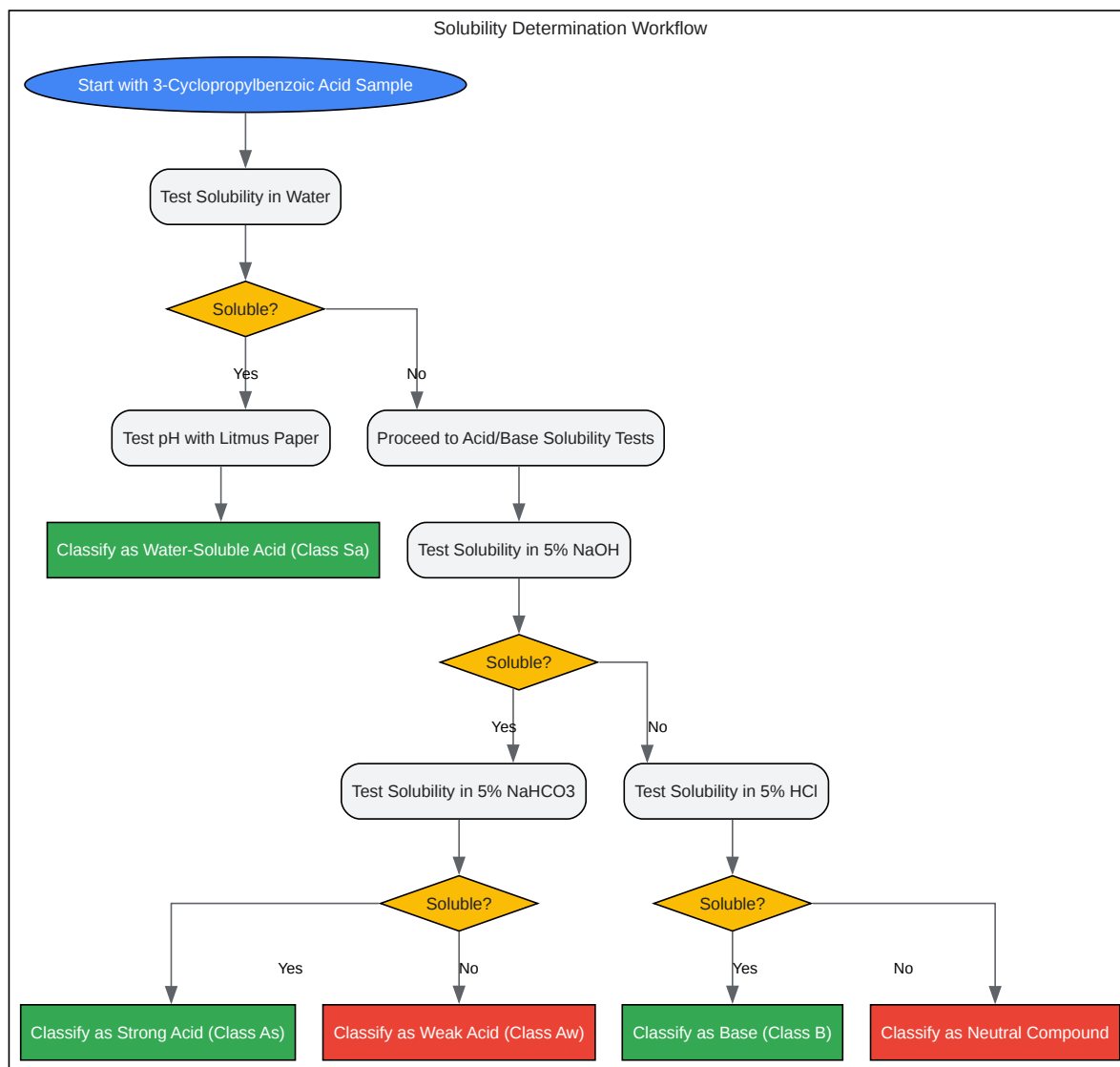
Materials:

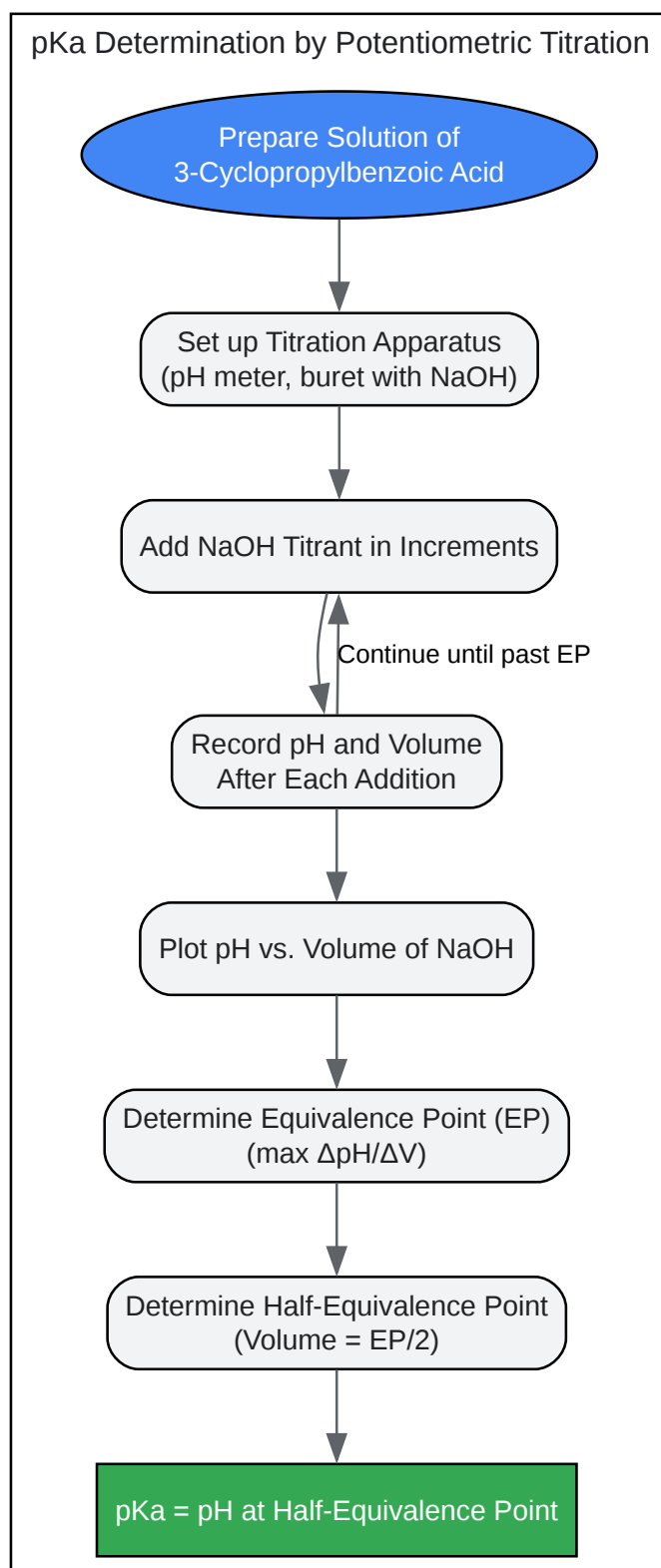
- **3-Cyclopropylbenzoic acid**
- Test tubes and rack
- Spatula
- Vortex mixer (optional)
- Solvents: Deionized water, 5% NaOH (w/v), 5% NaHCO₃ (w/v), 5% HCl (v/v), Diethyl ether
- Litmus or pH paper

Procedure:

- Preparation: Place approximately 25-30 mg of **3-Cyclopropylbenzoic acid** into a series of clean, dry test tubes.
- Water Solubility:
 - Add 1 mL of deionized water to the first test tube.
 - Vigorously shake or vortex the tube for 10-20 seconds.[\[4\]](#)
 - Observe if the solid dissolves completely. If it does, the compound is water-soluble. Test the pH of the solution with litmus paper.[\[7\]](#)
- Aqueous Base Solubility (if insoluble in water):

- To a new tube containing the compound, add 1 mL of 5% NaOH solution in small portions, shaking after each addition.^[6] Observe for dissolution.
- Repeat this process in a separate tube using 5% NaHCO₃ solution. A positive result (dissolution) in NaHCO₃ indicates a strong organic acid.^[6]
- Aqueous Acid Solubility (if insoluble in water):
 - To another tube, add 1 mL of 5% HCl solution in small portions, shaking after each addition. Observe for any change in solubility.
- Organic Solvent Solubility:
 - To a final tube, add 1 mL of diethyl ether and shake vigorously. Observe for dissolution.
- Recording Results: Record all observations, noting whether the compound is soluble, partially soluble, or insoluble in each solvent.





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